

An In-depth Technical Guide to Dimethyl Isobutylmalonate for Advanced Scientific Applications

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Compound of Interest

Compound Name: *Dimethyl isobutylmalonate*

CAS No.: 39520-24-6

Cat. No.: B1295771

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This guide provides an in-depth exploration of **dimethyl isobutylmalonate** (DMIBM), a key organic intermediate with significant applications in the pharmaceutical, agrochemical, and dyestuff industries.[1] As a substituted malonic ester, its unique structural features make it a versatile building block for the synthesis of more complex molecules. This document will delve into the fundamental physicochemical properties, a detailed synthesis protocol, and the mechanistic underpinnings of its utility for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Properties

Dimethyl isobutylmalonate, systematically named dimethyl 2-(2-methylpropyl)propanedioate, is a diester derivative of malonic acid.[2] The presence of the isobutyl group introduces specific steric and electronic effects that are crucial for its reactivity and the properties of its downstream products.

Physicochemical Data Summary

A comprehensive summary of the key quantitative data for **dimethyl isobutylmalonate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₄	[2]
Molecular Weight	188.22 g/mol	[2][3]
CAS Number	39520-24-6	[2][3]
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	213 °C (lit.)	[2]
Density	1.012 g/mL at 25 °C (lit.)	[2]
Refractive Index	n ₂₀ /D 1.424 (lit.)	[2]
Flash Point	208 °F (97.8 °C)	[2]

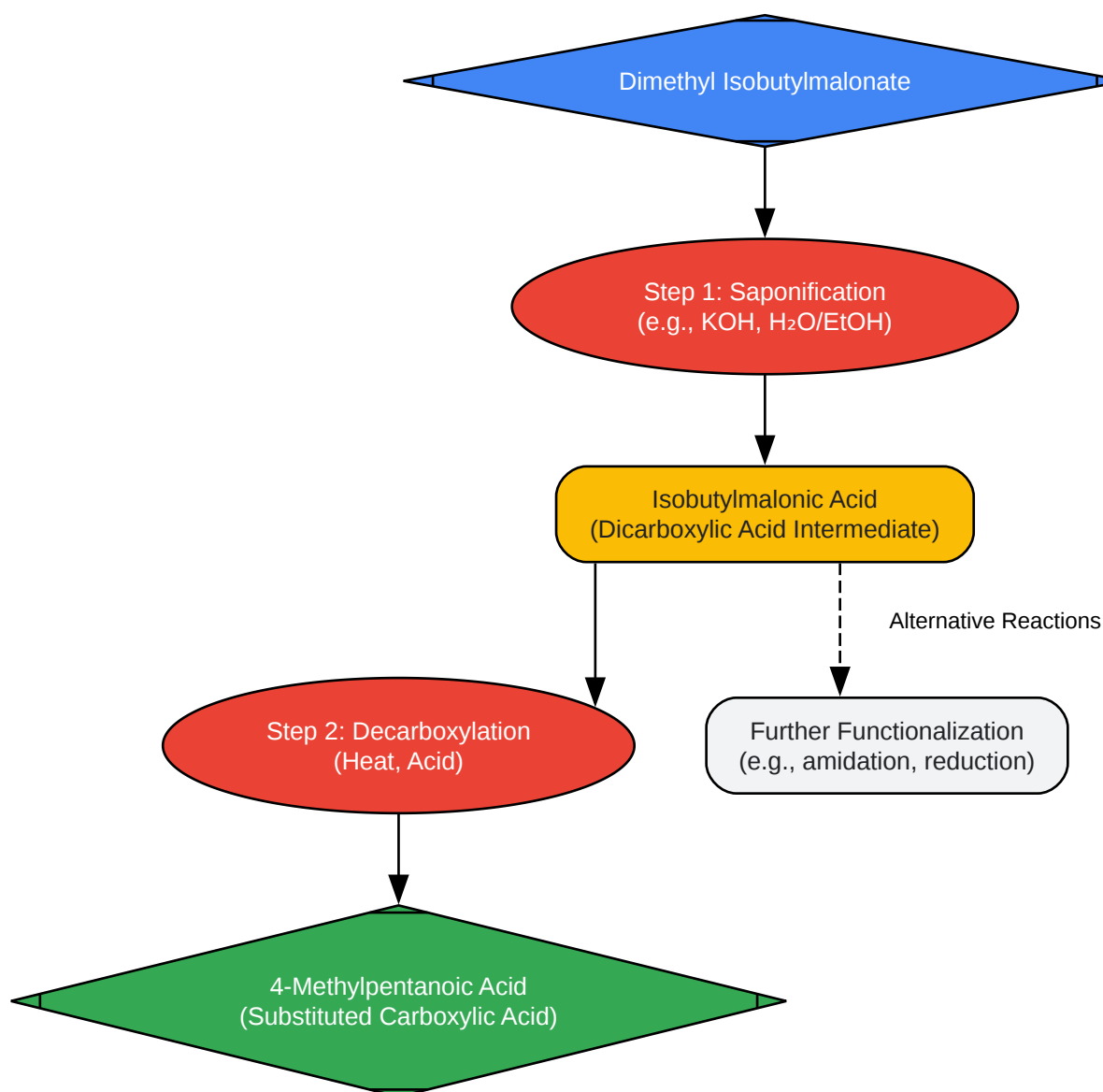
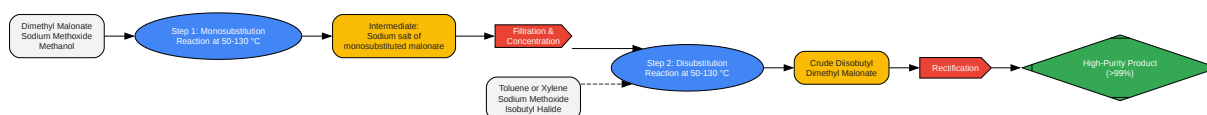
Synonyms: 2-Isobutylmalonic acid dimethyl ester, Isobutylmalonic acid dimethyl ester, Methyl isobutyl malonate.[2]

Synthesis of Dimethyl Isobutylmalonate: A Validated Protocol

The synthesis of **dimethyl isobutylmalonate** is typically achieved through the alkylation of dimethyl malonate. This reaction is a cornerstone of malonic ester synthesis, a powerful method for forming carbon-carbon bonds. The causality behind this experimental choice lies in the acidity of the α -proton on the central carbon of dimethyl malonate, which can be readily deprotonated by a suitable base to form a stabilized enolate. This nucleophilic enolate then undergoes an S_N2 reaction with an alkyl halide, in this case, an isobutyl halide.

A robust, two-step synthetic method has been developed to prepare high-purity **dimethyl isobutylmalonate**, which is particularly relevant for pharmaceutical applications where purity is paramount.[4]

Experimental Workflow: Two-Step Alkylation



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Caption: General reaction pathway for converting **dimethyl isobutylmalonate**.

This pathway is exemplified by the synthesis of isobutylmalonic acid from the related diethyl ester. A solution of the malonate is refluxed with a base like potassium hydroxide, followed by acidification to produce the dicarboxylic acid intermediate. [5] This intermediate can then be decarboxylated to yield a substituted carboxylic acid, a common structural motif in pharmaceuticals.

While specific drugs synthesized directly from **dimethyl isobutylmalonate** are not extensively documented in the public domain, its parent compound, dimethyl malonate, is a well-established precursor for various drug classes:

- Barbiturates: These central nervous system depressants are synthesized through the condensation of a malonic ester with a urea derivative. [6]
 - Non-Steroidal Anti-Inflammatory Drugs (NSAIDs): Certain arylpropionic acid NSAIDs can be synthesized using malonic ester chemistry to introduce the propionic acid moiety. [6]
 - Anti-cancer Agents: Some nucleoside analogs used in chemotherapy can be prepared using dimethyl malonate to introduce specific functional groups. [6]
- The presence of the isobutyl group in **dimethyl isobutylmalonate** allows for the introduction of this specific branched alkyl chain into a target molecule, which can be crucial for tuning the lipophilicity, metabolic stability, and binding affinity of a drug candidate.

Conclusion

Dimethyl isobutylmalonate is a valuable and versatile chemical intermediate with a well-defined physicochemical profile. Its synthesis via malonic ester alkylation is a robust and scalable process, providing access to a key building block for the pharmaceutical and chemical industries. For drug development professionals, understanding the reactivity and synthetic potential of **dimethyl isobutylmalonate** is essential for designing novel synthetic routes to complex and biologically active molecules. Its ability to introduce the isobutyl motif makes it a strategic component in the synthesis of tailored therapeutic agents.

References

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